

# Comprehensive Safety and Handling Guide for (Rac)-Dizocilpine (MK-801)

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## Compound of Interest

Compound Name: (Rac)-Dizocilpine

Cat. No.: B1662985

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**(Rac)-Dizocilpine**, also known as MK-801, is a potent, non-competitive NMDA receptor antagonist.[1][2] Due to its neurotoxic potential and hazardous characteristics, stringent safety protocols are imperative when handling this compound in a laboratory setting.[1][3][4] This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals.

## Hazard Identification and Classification

**(Rac)-Dizocilpine** is classified as a hazardous substance.[4] The primary routes of exposure are inhalation, skin contact, eye contact, and ingestion.[5][6]

GHS Hazard Statements:

- H301: Toxic if swallowed.[4]
- H315: Causes skin irritation.[7]
- H319: Causes serious eye irritation.[4][7]
- H335: May cause respiratory irritation.[7]
- H361: Suspected of damaging fertility or the unborn child.[4]
- H370: Causes damage to organs.[4]

- H372: Causes damage to organs through prolonged or repeated exposure.[4]

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is crucial to minimize exposure risk. The following table summarizes the required PPE for handling **(Rac)-Dizocilpine**.

PPE Component	Specification	Rationale
Gloves	Chemical-resistant, disposable gloves (e.g., Nitrile). Double-gloving is recommended.	Prevents skin contact and absorption.[6][8][9] Thicker gloves generally offer better protection.[9]
Eye Protection	Safety glasses with side shields or chemical splash goggles.[8]	Protects eyes from dust particles and splashes.
Body Protection	A lab coat or a disposable gown with long sleeves.[6][8]	Protects skin and personal clothing from contamination.
Respiratory Protection	An N-95 or higher-rated respirator may be necessary for handling powders outside of a containment system.	Minimizes inhalation of airborne particles.
Footwear	Closed-toe shoes.	Protects feet from spills.

## Operational Plan for Safe Handling

Follow these step-by-step procedures to ensure the safe handling of **(Rac)-Dizocilpine** at every stage.

### 1. Preparation and Engineering Controls:

- Always handle **(Rac)-Dizocilpine** in a well-ventilated area, preferably within a certified chemical fume hood or a Class II Biosafety Cabinet.[6]
- Ensure that an eyewash station and a safety shower are readily accessible.

- Before starting any work, decontaminate the work surface.

## 2. Donning PPE:

- Wash hands thoroughly.
- Don inner gloves.
- Don lab coat or gown.
- Don outer gloves, ensuring they overlap the cuffs of the lab coat.
- Don eye protection.
- If required, don a respirator. Perform a seal check.

## 3. Handling and Weighing:

- When handling the solid form, which is typically a crystalline solid, take care to avoid generating dust.[\[5\]](#)
- Use a dedicated set of spatulas and weighing papers.
- Weigh the compound in a fume hood or other ventilated enclosure.

## 4. Solution Preparation:

- **(Rac)-Dizocilpine** is soluble in organic solvents like ethanol, DMSO, and DMF.[\[5\]](#)
- When dissolving, add the solvent slowly to the solid to prevent splashing.
- If preparing aqueous solutions, it is sparingly soluble. It's recommended to first dissolve it in an organic solvent like DMF and then dilute it with the aqueous buffer.[\[5\]](#)

## 5. Doffing PPE:

- Remove outer gloves first, peeling them off without touching the outside.
- Remove lab coat or gown, turning it inside out as you remove it.

- Remove eye protection.
- Remove inner gloves.
- Wash hands thoroughly with soap and water.

## Disposal Plan

Proper disposal of **(Rac)-Dizocilpine** and contaminated materials is critical to prevent environmental contamination and accidental exposure.

- **Waste Segregation:** All materials that have come into contact with **(Rac)-Dizocilpine**, including gloves, weighing papers, and pipette tips, should be considered hazardous waste.
- **Solid Waste:** Collect all contaminated solid waste in a designated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Collect all solutions containing **(Rac)-Dizocilpine** in a separate, sealed, and clearly labeled hazardous waste container.
- **Disposal Procedure:** Dispose of waste according to your institution's and local environmental regulations.<sup>[10]</sup> Consult with your institution's environmental health and safety (EHS) department for specific guidance. For non-regulated disposal in trash, the FDA recommends mixing the substance with an unappealing material like coffee grounds or cat litter, placing it in a sealed container, and then into the trash.<sup>[11]</sup>

## Experimental Protocols: Solubility Data

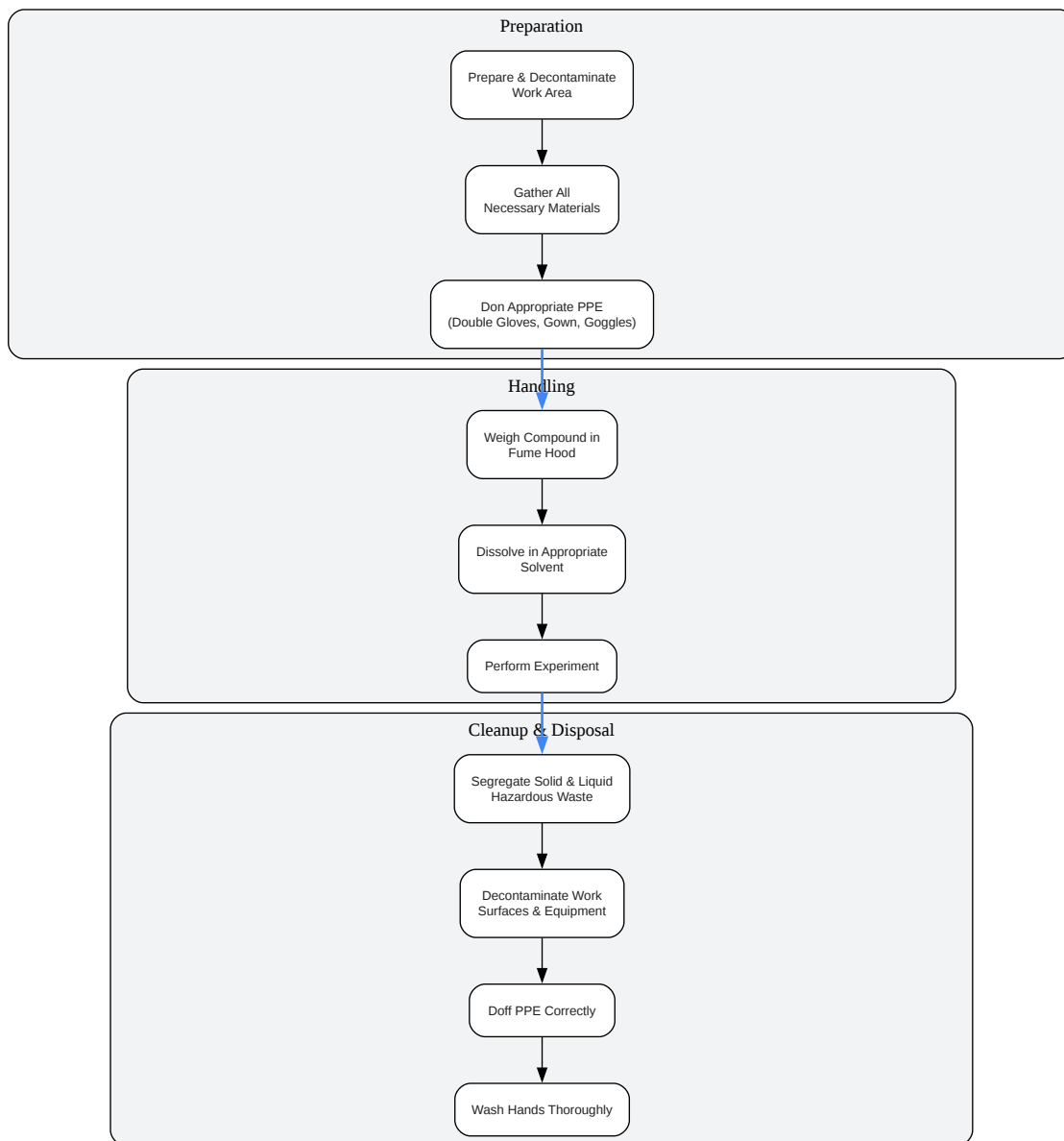
The following table summarizes the solubility of (+)-MK-801 (hydrogen maleate), a common salt of Dizocilpine.

Solvent	Approximate Solubility
Ethanol	0.5 mg/mL[5]
DMSO	20 mg/mL[5]
Dimethylformamide (DMF)	25 mg/mL[5]
DMF:PBS (pH 7.2) 1:9	0.5 mg/mL[5]

#### Methodology for Aqueous Solution Preparation:

- Dissolve the (+)-MK-801 (hydrogen maleate) in DMF first.[5]
- Dilute the resulting solution with the aqueous buffer of choice to the desired final concentration.[5]
- It is not recommended to store the aqueous solution for more than one day.[5]

## Safe Handling Workflow



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Caption: Workflow for the safe handling of **(Rac)-Dizocilpine**.

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